

Application Note: Analytical Method Validation for Cefteram Pivoxil and Related Impurities

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Compound of Interest

Compound Name: *cefteram pivoxil*

Cat. No.: *B1215650*

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Executive Summary

Cefteram Pivoxil is an oral third-generation cephalosporin prodrug.^[1] It is the pivaloyloxymethyl ester of Cefteram, designed to improve lipophilicity and oral absorption. Upon absorption, it is hydrolyzed to the active metabolite, Cefteram, by intestinal esterases.

The primary analytical challenge lies in the molecule's lability. The ester linkage is susceptible to hydrolysis (forming Cefteram acid), and the cephalosporin core is prone to

-isomerization and oxime (

) isomerization. This protocol details a Stability-Indicating HPLC Method capable of resolving the parent drug from its critical impurities.^{[2][3]}

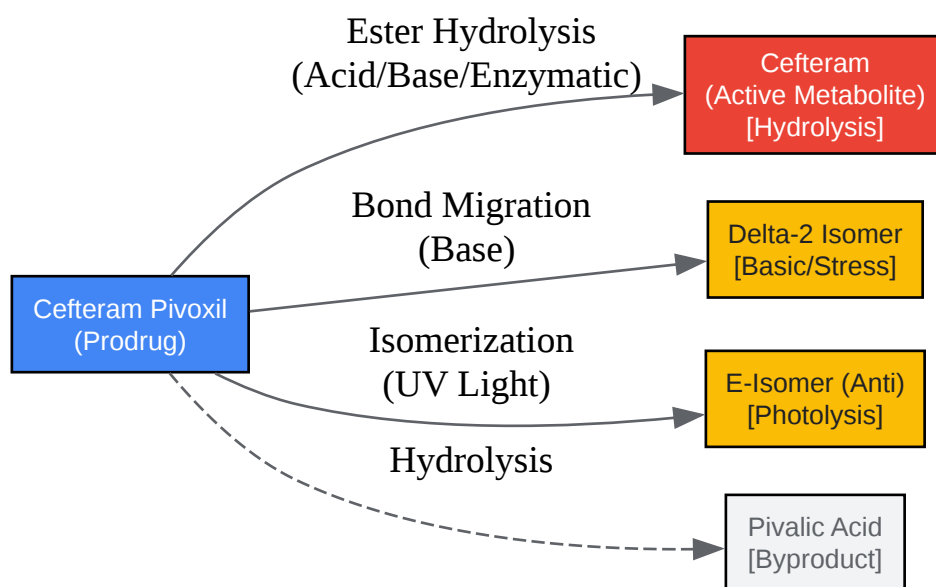
Impurity Profiling & Degradation Pathways

Understanding the origin of impurities is the prerequisite for method development. The method must resolve the following critical species:

- Cefteram (Active Metabolite/Acid): Formed via hydrolysis of the pivaloyloxymethyl ester. Elutes earlier than the parent.

- **Cefteram Pivoxil**: Formed by the migration of the double bond from to in the cephem ring (basic conditions).
- **-Isomer (Anti-isomer)**: Photo-degradation product involving rotation around the oxime double bond.
- **Pivalic Acid**: A byproduct of hydrolysis (typically elutes in the void volume or solvent front, monitored separately if required).

Figure 1: Impurity Origin & Degradation Pathway



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Caption: Degradation pathways of **Cefteram Pivoxil** leading to critical impurities monitored during HPLC analysis.

Analytical Method Protocol

This method uses a Gradient RP-HPLC approach. An isocratic method is generally insufficient due to the wide polarity difference between the free acid (Cefteram) and the ester (**Cefteram Pivoxil**).

Chromatographic Conditions

Parameter	Specification	Rationale
Column	C18 (L1), (e.g., Inertsil ODS-3 or equiv.)	High surface area required to resolve structural isomers.
Mobile Phase A	0.05 M Ammonium Acetate (pH 4.5 adjusted with Acetic Acid)	Acidic pH stabilizes the ester and suppresses ionization of the carboxyl group for better retention.
Mobile Phase B	Acetonitrile (HPLC Grade)	Provides sharper peaks than methanol for cephalosporins.
Flow Rate	1.0 mL/min	Standard flow for 4.6 mm ID columns.[4]
Detection	UV at 265 nm	for the aminothiazole chromophore.
Column Temp.		Minimizes on-column hydrolysis.
Injection Volume		Standard loop size.

Gradient Program

Time (min)	Mobile Phase A (%)	Mobile Phase B (%)	Event
0.0	85	15	Elution of polar impurities (Cefteram acid)
15.0	50	50	Linear ramp to elute Parent
25.0	20	80	Wash to elute dimers/polymers
30.0	85	15	Re-equilibration

Method Validation Protocol (ICH Q2(R1))

The validation demonstrates that the method is suitable for its intended purpose: quantifying **Cefteram Pivoxil** and limiting impurities.

Specificity (Forced Degradation)

Objective: Prove the method can measure the drug unequivocally in the presence of degradation products.

- Protocol:
 - Acid Stress: 0.1 N HCl, , 2 hours. (Expect: Increase in Cefteram acid).
 - Base Stress: 0.01 N NaOH, Room Temp, 10 min. (Expect: Rapid hydrolysis + isomer). Note: Cephalosporins are extremely unstable in base; use mild conditions.
 - Oxidation: 3% , Room Temp, 1 hour. (Expect: N-oxide impurities).^[5]
 - Photolysis: UV light (1.2 million lux hours). (Expect: -isomer).
- Acceptance Criteria: Peak purity index (via PDA detector) > 0.999 for the main peak. Resolution () > 1.5 between all critical pairs.

Linearity

Objective: Confirm response is proportional to concentration.

- Protocol: Prepare 5 concentration levels ranging from 50% to 150% of the target concentration (

).

- Impurity Linearity: Prepare solutions from LOQ to 120% of the specification limit (usually 0.1% to 1.0%).

- Acceptance Criteria:

; Y-intercept bias

.

Accuracy (Recovery)

Objective: Quantify recovery from the matrix (excipients).

- Protocol: Spike placebo with API at 80%, 100%, and 120% levels (triplicate preparations).
- Acceptance Criteria: Mean recovery

; RSD

.

Precision

- System Precision: 6 injections of standard. (RSD

).

- Method Precision: 6 independent sample preparations. (RSD

).[2]

- Intermediate Precision: Different day, different analyst, different column. (Overall RSD

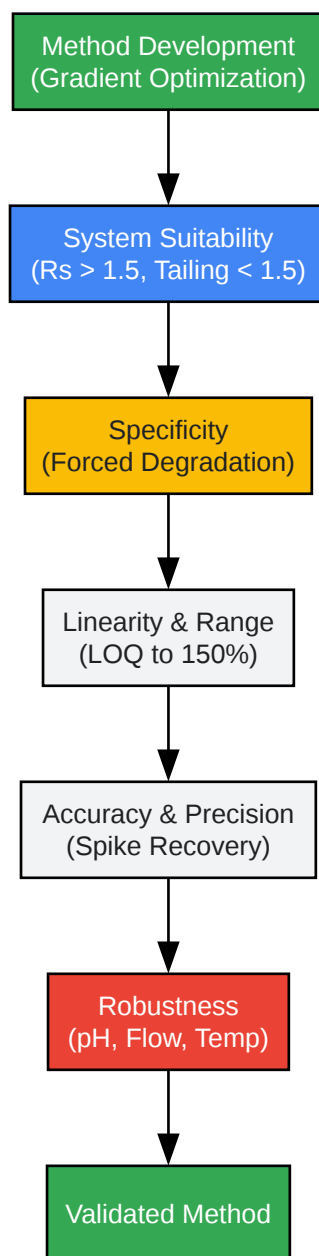
).[2]

Robustness

Objective: Verify reliability under small parameter variations.

- Variations:
 - Flow rate ().
 - Column Temperature ().
 - pH of Buffer (units).
 - Mobile Phase Organic ratio ().
- Critical Check: Resolution between **Cefteram Pivoxil** and the nearest impurity (usually the -isomer or -isomer) must remain .

Figure 2: Validation Workflow



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Caption: Step-by-step workflow for the validation of the analytical method.

System Suitability Criteria (SST)

Every analytical run must begin with an SST injection to ensure the system is performing correctly.

Parameter	Limit
Theoretical Plates (N)	
Tailing Factor (T)	
Resolution ()	between Ceftoram Pivoxil and -isomer
RSD (Area)	(n=5)

Solution Stability (Critical Precaution)

Ceftoram Pivoxil is an ester and is unstable in solution, particularly at neutral or alkaline pH.

- Auto-sampler Stability: Samples should be stored at .
- Diluent: Use Mobile Phase A (Buffer pH 4.5) : ACN (60:40). Avoid pure water as diluent to prevent hydrolysis during storage.
- Time Limit: Analyze samples within 8 hours of preparation.

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